Personal protective equipment for handling SSTC3

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Compound of Interest

Compound Name:	*SSTC3*
Cat. No.:	*B15541654*

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Essential Safety and Handling Guide for **SSTC3**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **SSTC3**, a novel activator of Casein Kinase 1α (CK1α). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties of **SSTC3**

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Property	Value
IUPAC Name	4-(N-methyl-N-(4-(trifluoromethyl)phenyl)sulfamoyl)-N-(4-(pyridin-2-yl)thiazol-2-yl)benzamide
CAS Number	1242422-09-8
Chemical Formula	C23H17F3N4O3S2
Molecular Weight	518.53 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO

Personal Protective Equipment (PPE) and Safety Precautions

While **SSTC3** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.[1]

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling **SSTC3** or its solutions.
- Eye Protection: Safety glasses with side shields or goggles are mandatory to protect from dust particles or splashes.
- Lab Coat: A standard laboratory coat should be worn to protect street clothing.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a suitable respirator should be used. Work should ideally be conducted in a chemical fume hood.

General Handling Precautions:[1]

- Avoid direct contact with the skin, eyes, and clothing.[1]

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- Avoid the formation of dust and aerosols.[1]
- Ensure adequate ventilation in the work area.[1] A chemical fume hood is recommended for handling the solid compound.
- Wash hands thoroughly after handling.

Step-by-Step Operational Procedures

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly worn.
- Conduct all weighing and initial dilutions of the solid **SSTC3** powder within a chemical fume hood to minimize inhalation risk.
- Use appropriate tools (e.g., spatulas, weigh paper) to handle the solid.

2. Dissolving the Compound:

- **SSTC3** is soluble in DMSO.[2]
- Slowly add the solvent to the weighed **SSTC3** powder to avoid splashing.
- If necessary, sonication can be used to aid dissolution.[3]

3. Storage:

- Store **SSTC3** as a solid powder at -20°C for long-term stability (up to 3 years).[3]
- In solvent, store at -80°C for up to one year.[3]
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.[1]

Disposal Plan

Proper disposal of **SSTC3** and its waste is a critical component of laboratory safety and environmental responsibility.[4]

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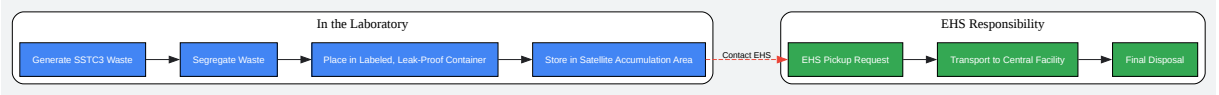
Key Disposal Steps:[4]

- Do Not Dispose in General Waste: **SSTC3** should not be disposed of down the drain or in regular trash.[4]
- Waste Segregation: Do not mix **SSTC3** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) guidelines.[4]
- Use Designated Containers: Use a designated, leak-proof container that is chemically compatible with **SSTC3** and its solvent. The original container, if in good condition, can often be used.[4]
- Proper Labeling: Clearly label all containers with **SSTC3** waste with the full chemical name: 4-(N-methyl-N-(4-(trifluoromethyl)phenyl)sulfamoyl)-N-(4-(pyridin-2-yl)thiazol-2-yl)benzamide. Include the concentration and date.[4]
- Storage of Waste: Store the waste container in a designated satellite accumulation area within the laboratory, away from general traffic.[4]
- EHS Pickup: Once the container is full or ready for disposal, contact your institution's EHS office to arrange for pickup.[4]

Below is a logical workflow for the proper disposal of **SSTC3**.



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Logical workflow for the proper disposal of **SSTC3**.

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